

Lauryl alcohol diphosphonic acid CAS number and molecular weight

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Compound of Interest

Compound Name: Lauryl alcohol diphosphonic acid

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Lauryl Alcohol Diphosphonic Acid: A Technical Overview

For Immediate Release

This technical guide provides a summary of the available information on **Lauryl Alcohol Diphosphonic Acid**, a compound of interest in various industrial applications. This document is intended for researchers, scientists, and drug development professionals, and consolidates key chemical data.

Core Chemical Identifiers

Lauryl Alcohol Diphosphonic Acid, also known by its IUPAC name 1-Hydroxydodecane-1,1-diphosphonic acid, is a chemical compound with applications primarily in the cosmetics and personal care industries.^{[1][2]} Its fundamental chemical and physical properties are summarized below.

Property	Value	Source
CAS Number	16610-63-2	^{[1][3][4][5][6]}
Molecular Weight	346.29 g/mol	^{[2][3][4][7]}
Molecular Formula	C ₁₂ H ₂₈ O ₇ P ₂	^{[3][7]}

Physicochemical Properties and Applications

Lauryl Alcohol Diphosphonic Acid is primarily utilized as an emulsion stabilizer in cosmetic formulations.^[1] Its amphiphilic nature, stemming from the long alkyl chain of lauryl alcohol and the hydrophilic diphosphonic acid head, allows it to situate at oil-water interfaces, thereby preventing the coalescence of dispersed droplets and maintaining the stability of the emulsion.

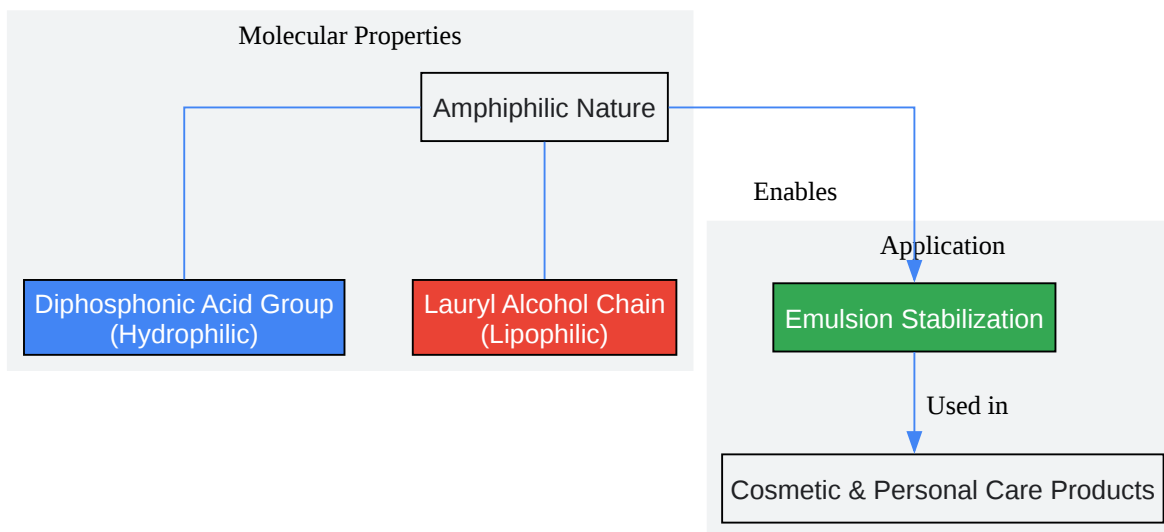
At present, publicly available scientific literature and technical datasheets lack detailed experimental protocols specifically for the research and drug development applications of **Lauryl Alcohol Diphosphonic Acid**. Information regarding its involvement in biological signaling pathways is also not documented in the reviewed sources. The primary focus of existing literature is on its role in cosmetic science.

Synthesis and Manufacturing

While specific, detailed experimental protocols for the synthesis of **Lauryl Alcohol Diphosphonic Acid** are not readily available in the public domain, the synthesis of structurally related diphosphonic acids, such as 1-hydroxyethylidene-1,1-diphosphonic acid (HEDP), typically involves the reaction of a carboxylic acid with a phosphorus-containing reagent like phosphorus trichloride, followed by hydrolysis. For instance, HEDP can be synthesized from glacial acetic acid and phosphorus trichloride. This general approach could theoretically be adapted for the synthesis of **Lauryl Alcohol Diphosphonic Acid** using lauric acid as the starting carboxylic acid.

Logical Relationship of Application

The primary function of **Lauryl Alcohol Diphosphonic Acid** as an emulsion stabilizer can be visualized through a simple logical flow.



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Caption: Logical flow from molecular properties to application.

Disclaimer: This document is a summary of currently available information. The lack of detailed experimental protocols and biological data highlights a potential area for future research.

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